

N-Acetyltyramine stock solution preparation storage

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Acetyltyramine

CAS No.: 1202-66-0

Cat. No.: S589391

[Get Quote](#)

Stock Solution Preparation & Storage Summary

Aspect	Specification
Molecular Weight	179.22 g/mol [1] [2] [3]
Solubility in DMSO	100 mg/mL (557.97 mM) [1] [2] [4]
Standard Stock Concentrations	5 mM, 10 mM, 20 mM, 50 mM, 100 mg/mL [1] [2]
Powder Storage (Long-term)	-20°C for 3 years or 4°C for 2 years [1] [2]
Solution Storage (Aliquots)	-80°C for 6 months or -20°C for 1 month [1] [2] [4]
Solution Stability	Unstable in solution; prepare fresh or purchase small, pre-packaged sizes [3]

Step-by-Step Preparation Protocol

Here is a detailed methodology for preparing a 10 mM stock solution in DMSO, which is the most commonly described method.

- **Calculate Mass or Volume**

- **To prepare 1 mL of a 10 mM solution from solid powder:**

- Use the formula: **Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)**

- Calculation: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 179.22 \text{ g/mol} = 1.79 \text{ mg}$

- **To prepare from a pre-made concentrated stock (e.g., 100 mg/mL):**

- Use the formula: **$C_1V_1 = C_2V_2$**

- For a 10 mM ($\approx 5.58 \text{ mg/mL}$) solution from a 100 mg/mL stock: $(100 \text{ mg/mL}) \times V_1 = (5.58 \text{ mg/mL}) \times 1 \text{ mL}$

- Calculation: $V_1 = 55.8 \text{ }\mu\text{L}$ of the concentrated stock diluted with $944.2 \text{ }\mu\text{L}$ of DMSO [1] [2].

- **Weigh and Dissolve**

- Accurately weigh approximately 1.79 mg of **N-Acetyltyramine** powder.

- Transfer the powder into a clean, labeled microcentrifuge tube.

- Add 1 mL of fresh, high-quality, **Hygroscopic DMSO** to the tube. Note that hygroscopic DMSO can absorb water and affect solubility, so it should be handled carefully [1].

- **Sonicate** the mixture to aid in dissolving the solid completely. Vortex mixing can also be used to ensure a homogenous solution [2].

- **Aliquot and Store**

- Once fully dissolved, immediately aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Clearly label all aliquots with the compound name, concentration, preparation date, and passage number.

- Store the aliquots at **-80°C** (for up to 6 months) or **-20°C** (for up to 1 month) [1] [2].

Troubleshooting Guide & FAQs

Q1: Why is my N-Acetyltyramine precipitating out of solution after storage? This is a common issue.

The solution is unstable, and repeated freeze-thaw cycles can cause precipitation.

- **Solution:** Always prepare fresh aliquots. If an aliquot shows precipitation, briefly warm it to room temperature and vortex mix thoroughly. If the precipitate does not dissolve, the aliquot should be

discarded. Avoid repeated freezing and thawing [3].

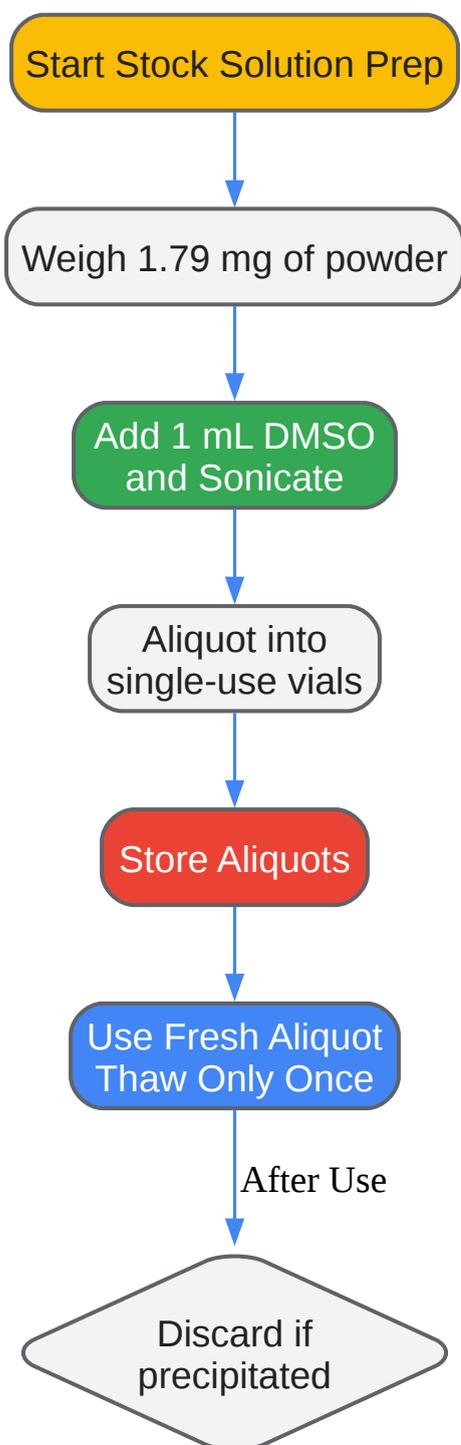
Q2: I need to use the stock solution for an in vivo experiment. How should I prepare it for administration? For in vivo studies, the DMSO stock solution must be further diluted into a biocompatible solvent system. Here is one validated protocol for injection:

- **Injection Formulation 1:** DMSO : Tween 80 : Saline = 10 : 5 : 85 (v/v/v).
 - Procedure: Take 100 μL of your DMSO stock solution, add 50 μL of Tween 80, mix well, and then add 850 μL of saline (0.9% sodium chloride in ddH₂O). The final mixture should be clear before administration [2].

Q3: What safety precautions should I take when handling this compound? The compound has a **Danger** signal word and can cause serious eye damage (GHS05) [5] [4].

- **Precautions:** Work in a chemical fume hood, wear suitable laboratory clothing, chemical-resistant gloves, and safety goggles. Wash thoroughly after handling [4].

The following diagram illustrates the complete workflow for preparing and storing your **N-Acetyltyramine** stock solution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online.](#)

References

1. N-Acetyltyramine | Bacterial Inhibitor [medchemexpress.com]
2. - N | Bacterial | 1202-66-0 | Invivochem Acetyltyramine [invivochem.com]
3. N-Acetyltyramine | Mechanism | Concentration [selleckchem.com]
4. - N | CAS#:1202-66-0 | Chemsrvc Acetyltyramine [chemsrc.com]
5. N-Acetyltyramine = 95 LC/MS-ELSD ... [sigmaaldrich.com]

To cite this document: Smolecule. [N-Acetyltyramine stock solution preparation storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589391#n-acetyltyramine-stock-solution-preparation-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com